

# Molecular weight and formula of 2-methyl-1-hexene

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## Compound of Interest

Compound Name: 2-Methyl-1-hexene

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## An In-depth Technical Guide to 2-Methyl-1-Hexene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **2-methyl-1-hexene**. All quantitative data is presented in structured tables for clarity and ease of comparison.

## Core Properties

**2-Methyl-1-hexene** is an organic compound classified as a branched alkene.<sup>[1]</sup> Its structure consists of a six-carbon chain with a double bond at the first carbon position and a methyl group at the second.<sup>[1]</sup>

### Molecular Formula and Weight

The chemical formula for **2-methyl-1-hexene** is  $C_7H_{14}$ .<sup>[1][2][3][4][5]</sup> Its molecular weight is approximately 98.19 g/mol.<sup>[1][2][5]</sup>

## Physicochemical Data

The key physical and chemical properties of **2-methyl-1-hexene** are summarized in the table below. This data is critical for its application in chemical synthesis and for safety considerations.

Property	Value	Unit
IUPAC Name	2-methylhex-1-ene	
CAS Number	6094-02-6	
Appearance	Clear, colorless liquid	
Density	0.697	g/mL at 25 °C
Boiling Point	92	°C
Melting Point	-135.7	°C
Flash Point	-8	°C (closed cup)
Vapor Pressure	60.9	mmHg
Refractive Index	1.403	n <sub>20</sub> /D

(Data sourced from references 1, 2, 5, 10, 12)

## Synthesis and Reactivity

### Synthesis Methods

**2-Methyl-1-hexene** can be synthesized via several established organic chemistry routes:

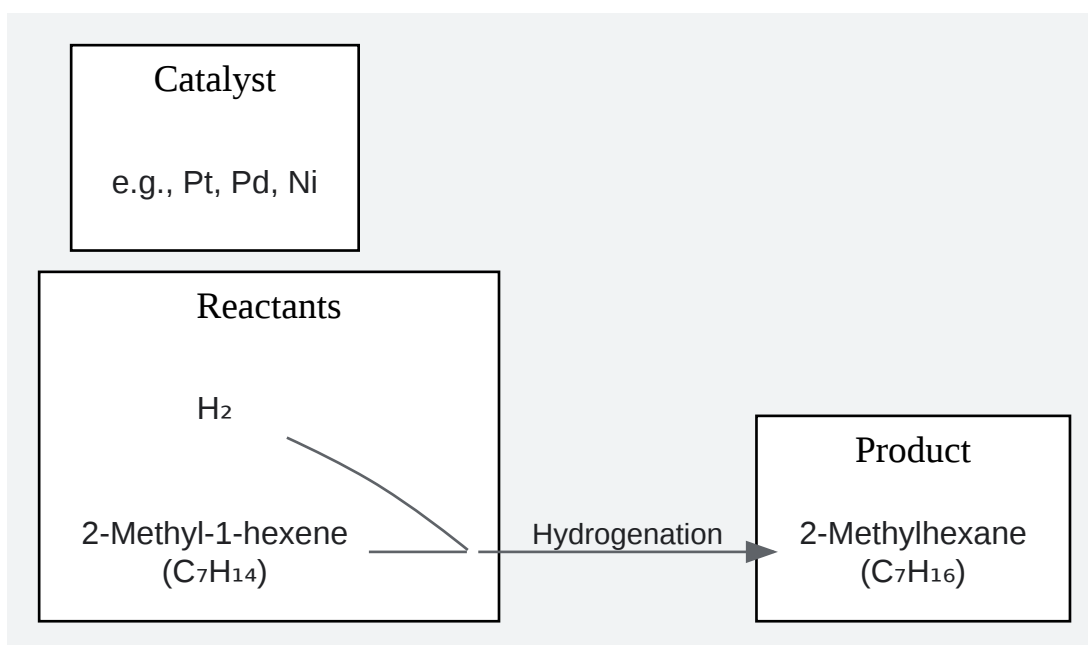
- Dehydrohalogenation: This method involves the elimination of a hydrogen halide from a haloalkane, such as 2-bromohexane.[\[1\]](#)
- Catalytic Cracking: It can be produced during the cracking process of larger hydrocarbons found in petroleum.[\[1\]](#)
- Alkylation: The alkylation of propylene with butenes in the presence of a suitable catalyst is another synthetic pathway.[\[1\]](#)

### Chemical Reactions

As an alkene, **2-methyl-1-hexene** undergoes typical electrophilic addition reactions across its double bond. Its branched structure influences its reactivity compared to straight-chain alkenes.[\[1\]](#)

- Hydrogenation: The addition of hydrogen across the double bond yields 2-methylhexane.[3]  
The enthalpy of this reaction is approximately -115.8 kJ/mol.[3]
- Oxidation: It can be oxidized to form epoxides or alcohols.[1] For example, epoxidation with peracids results in 2-methyl-1,2-epoxyhexane.[1]
- Polymerization: **2-methyl-1-hexene** can serve as a monomer in polymerization reactions to form polyolefins.[1]
- Hydroformylation: It is a less reactive olefin that can be hydroformylated using phosphite-modified rhodium catalysts.[6]
- Biotransformation: In biological systems, the epoxidation of **2-methyl-1-hexene** can be catalyzed by human and rat P450 enzymes.[1][6]

A diagram illustrating a common reaction, the hydrogenation of **2-methyl-1-hexene**, is provided below.



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Hydrogenation of **2-Methyl-1-hexene**.

## Experimental Protocols

While **2-methyl-1-hexene** is not a primary compound in drug development, its purity and presence as an intermediate or impurity are often quantified using standard analytical techniques.

## Analytical Method: Gas Chromatography (GC)

Gas chromatography is a principal method for the analysis of volatile compounds like **2-methyl-1-hexene**. Both Flame Ionization Detection (FID) and Mass Spectrometry (MS) can be used.

Objective: To quantify the purity of a **2-methyl-1-hexene** sample or its concentration in a mixture.

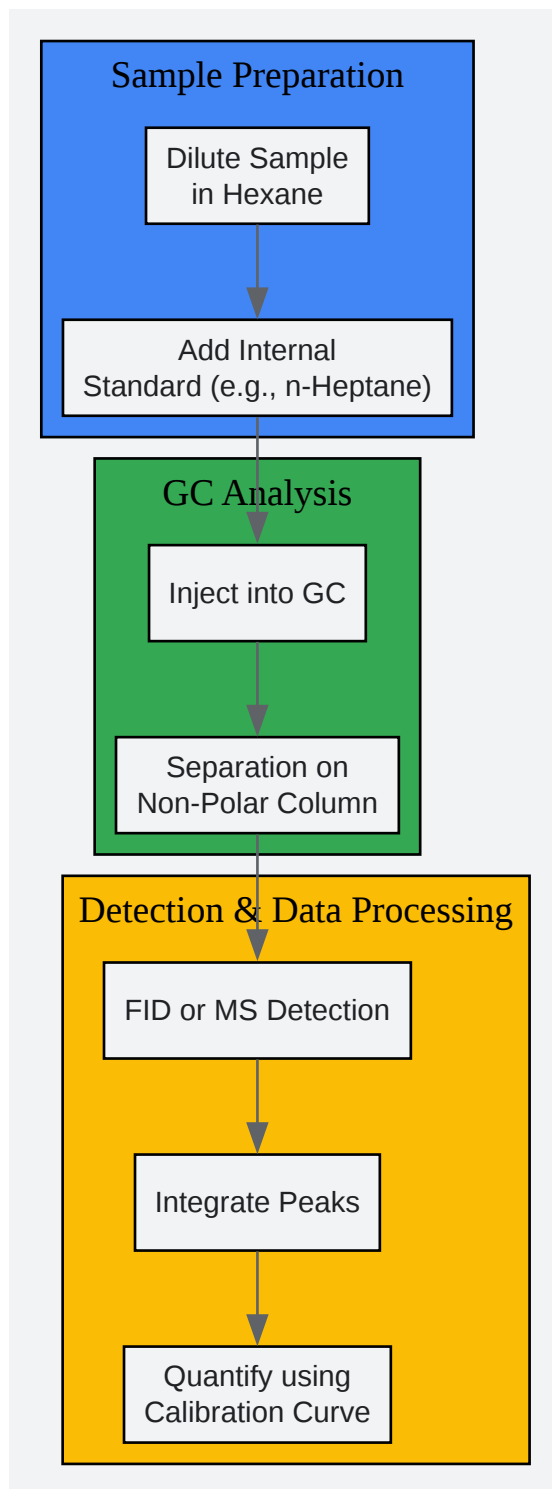
### 1. Sample Preparation:

- Dilute the sample containing **2-methyl-1-hexene** in a suitable volatile solvent (e.g., hexane or pentane) to a concentration within the instrument's calibrated linear range.[\[7\]](#)
- For improved accuracy, add an internal standard (e.g., n-heptane or another non-interfering hydrocarbon) to all calibration standards and samples.[\[7\]](#)

### 2. Instrumentation and Conditions (Example):

- Gas Chromatograph: Agilent 7890B GC system or equivalent.[\[7\]](#)
- Column: HP-5ms (30 m x 0.25 mm I.D., 0.25  $\mu$ m film thickness) or a similar non-polar capillary column.[\[7\]](#)
- Oven Program:
  - Initial Temperature: 40°C, hold for 2 minutes.
  - Ramp: 10°C/min to 150°C.[\[7\]](#)
  - Hold: 5 minutes at 150°C.[\[7\]](#)
- FID Conditions:
  - Detector Temperature: 250°C.[\[7\]](#)
  - Hydrogen Flow: 30 mL/min.[\[7\]](#)
  - Air Flow: 400 mL/min.[\[7\]](#)
- MS Conditions (for identification):
  - Ion Source Temperature: 230°C.[\[7\]](#)
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[7\]](#)
  - Acquisition Mode: Full Scan (e.g., m/z 35-350).[\[7\]](#)

The workflow for this analytical process is visualized below.



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General workflow for GC analysis.

## Applications and Relevance

**2-Methyl-1-hexene** serves several roles in the chemical industry:

- **Chemical Intermediate:** It is a precursor for the synthesis of other organic compounds, including surfactants and lubricants.<sup>[1]</sup>
- **Polymer Production:** It is used in the manufacturing of polyolefins.<sup>[1]</sup>
- **Fuel Additives:** Its properties may allow for its use as an additive to improve fuel performance.<sup>[1]</sup>

While not directly used in drug development, its role as a potential pollutant and its metabolism by P450 enzymes make it a compound of interest in toxicology and environmental science.<sup>[1]</sup>

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